

A Comprehensive Technical Guide to Glyphosate Dimethylamine Salt

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Compound of Interest

Compound Name: *Glyphosate dimethylamine salt*

Cat. No.: *B15190575*

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Core Chemical and Physical Properties

Glyphosate dimethylamine salt is an organophosphorus compound and a salt derivative of glyphosate, the parent acid.^[1] The salt formation with dimethylamine enhances its solubility in water, a key factor in its widespread use in herbicide formulations.^{[1][2]} While pure glyphosate is a crystalline solid, the dimethylamine salt is typically encountered as a white to off-white solid.^{[3][4]}

Property	Value
IUPAC Name	N-methylmethanamine;2-(phosphonomethylamino)acetic acid[5]
CAS Number	34494-04-7[5]
Molecular Formula	C5H15N2O5P[5]
Molecular Weight	214.16 g/mol [5]
Appearance	White to off-white solid[3]
Melting Point	190 - 192°C[3]
Boiling Point	Decomposes before boiling[6]
Water Solubility	Highly soluble[3]
Vapor Pressure	Very low[3]
pKa (Glyphosate)	2.3, 5.6, 10.9[3]

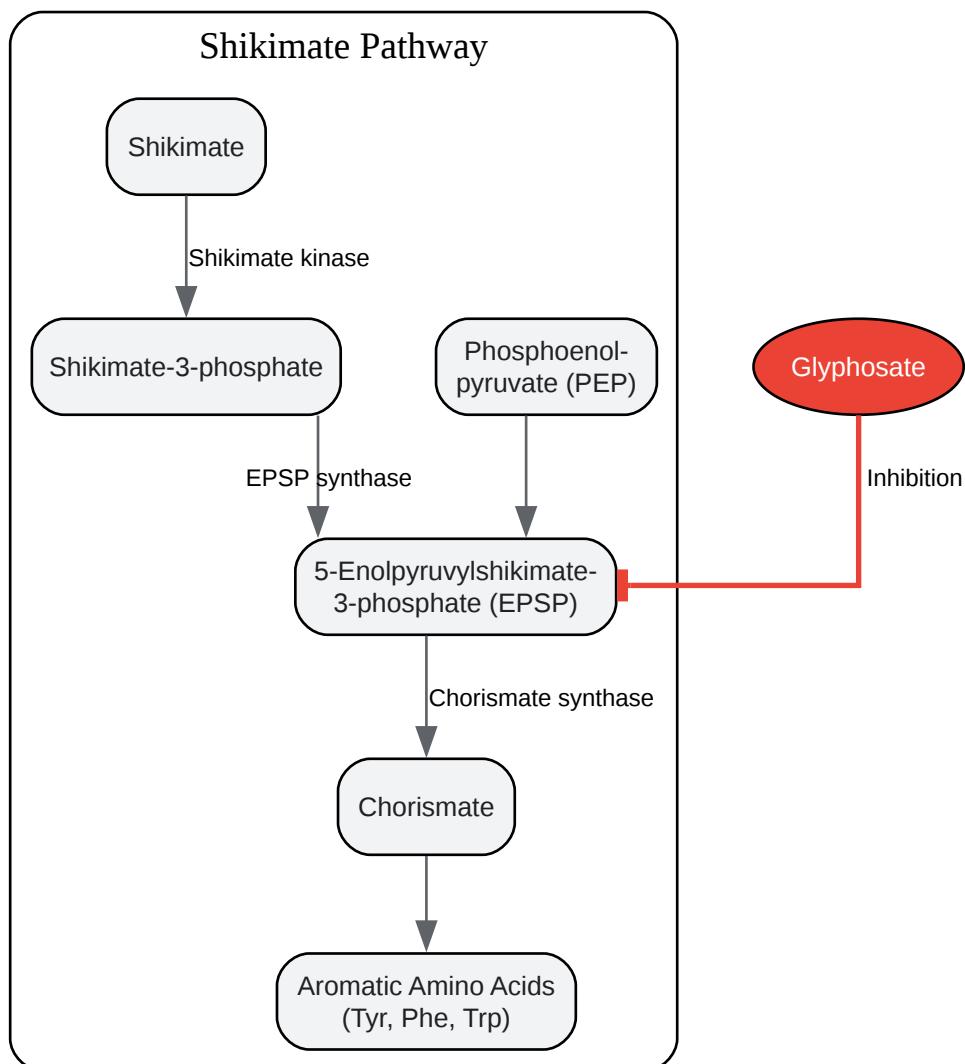
Chemical Structure:

The structure below illustrates the ionic bond between the glyphosate anion and the dimethylammonium cation.

Caption: Fig. 1: Structure of **Glyphosate Dimethylamine Salt**

Mechanism of Herbicidal Action

Glyphosate is a broad-spectrum, systemic herbicide.[6] Its mode of action is the inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase.[7] This enzyme is critical in the shikimic acid pathway, which is responsible for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms.[2][7] The disruption of this pathway leads to a deficiency in these essential amino acids, ultimately causing plant death.[7] The shikimic acid pathway is absent in mammals, which contributes to the low acute toxicity of glyphosate in these organisms.[7]



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Caption: Fig. 2: Glyphosate's Inhibition of EPSP Synthase

Analytical Methodologies for Detection and Quantification

The accurate determination of glyphosate and its major metabolite, aminomethylphosphonic acid (AMPA), in various matrices is crucial for regulatory monitoring and research. Due to their high polarity and low volatility, chromatographic methods are most commonly employed.

A. Sample Preparation: A Critical Step

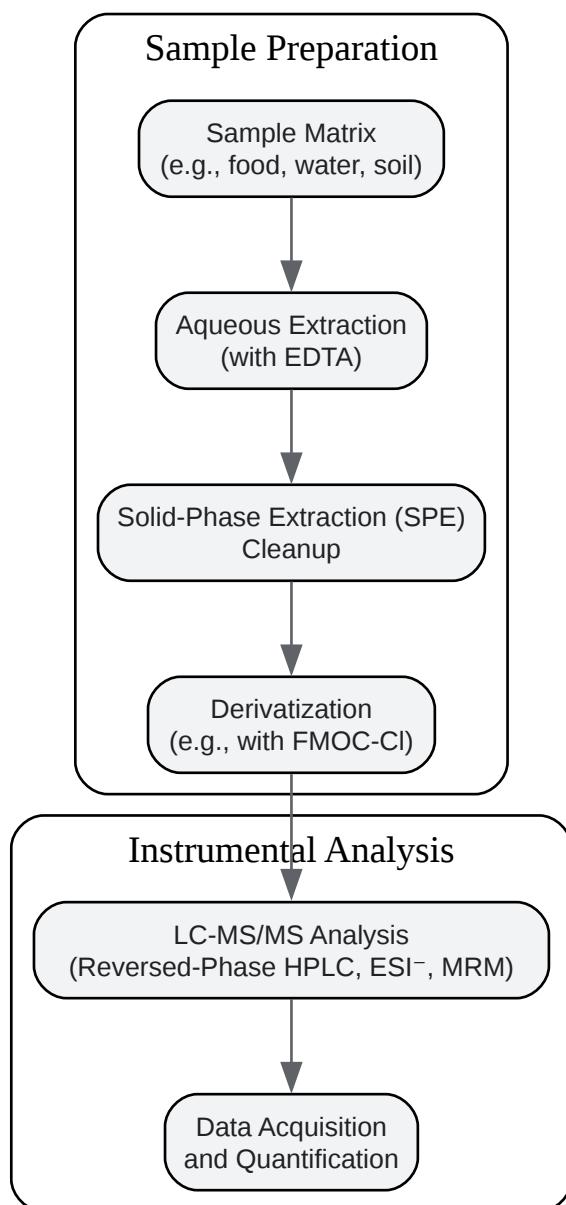
A robust sample preparation protocol is essential to extract glyphosate and AMPA from complex matrices and remove interfering substances.

- Extraction: An aqueous extraction is typically used, often with the addition of ethylenediaminetetraacetic acid (EDTA) to chelate metal ions that can complex with glyphosate.[8]
- Cleanup: Solid-phase extraction (SPE) is a common cleanup technique to remove matrix components that could interfere with the analysis.[9]
- Derivatization: To improve chromatographic retention and detection sensitivity, especially for gas chromatography and some liquid chromatography applications, derivatization is often necessary. A widely used derivatizing agent is 9-fluorenylmethyl-chloroformate (FMOC-Cl).[9][10]

B. Instrumental Analysis: Chromatography Coupled with Mass Spectrometry

High-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and selective quantification of glyphosate and AMPA.[10][11]

- Chromatographic Separation: Reversed-phase columns, such as C18, are commonly used for the separation of the derivatized analytes.[10]
- Mass Spectrometric Detection: Electrospray ionization (ESI) in negative ion mode is typically used for the detection of glyphosate and AMPA.[8] Multiple reaction monitoring (MRM) provides high selectivity and sensitivity for quantification.



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Caption: Fig. 3: General Workflow for Glyphosate Analysis

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